

A Long-Term Follow-Up: Kri Paste vs. Calcium Hydroxide Pastes in Endodontics

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Compound of Interest

Compound Name: *Kri paste*

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A Comparative Guide for Researchers and Drug Development Professionals

In the realm of endodontic treatments, particularly in pediatric dentistry, the choice of root canal filling material is paramount to ensure long-term success, facilitate physiological root resorption, and safeguard the developing permanent tooth. Among the plethora of materials available, iodoform-based pastes, such as **Kri paste**, and calcium hydroxide pastes have been subjects of extensive research. This guide provides an objective comparison of their long-term performance, supported by experimental data, to aid researchers, scientists, and drug development professionals in their understanding and evaluation of these materials.

Executive Summary

Both **Kri paste** and calcium hydroxide pastes have demonstrated clinical efficacy as root canal filling materials in primary teeth. The selection between the two often hinges on the specific clinical scenario, desired resorption rate, and potential adverse effects. **Kri paste**, an iodoform-based material, is recognized for its potent antimicrobial properties and favorable resorption profile. Calcium hydroxide pastes are lauded for their high pH, which confers antibacterial effects and the ability to induce hard tissue formation. Long-term studies indicate comparable success rates, although differences in resorption patterns and the incidence of adverse effects have been noted.

Data Presentation: A Quantitative Comparison

The following tables summarize the quantitative data from various long-term follow-up studies, offering a side-by-side comparison of **Kri paste** and calcium hydroxide pastes.

Table 1: Clinical and Radiographic Success Rates of Pulpectomy in Primary Molars

Study (Year)	Filling Material	Number of Teeth	Follow-up Period (Months)	Clinical Success Rate (%)	Radiographic Success Rate (%)
Pinto et al. (2022)[1]	Iodoform-based paste	16	12	81.3	81.3
Calcium Hydroxide with Zinc Oxide	18	12	83.3	83.3	
Holan & Fuks (1993)[2]	Kri Paste (Iodoform-based)	44	12-48+	84	-
Chen et al. (2017)[3]	ZOE, Iodoform, Calcium Hydroxide Mixture	53	18	96.2	92.5
Vitapex (Calcium Hydroxide/Iodoform)	56	18	71.4	53.6	

Note: The study by Holan & Fuks (1993) compared **Kri paste** with Zinc Oxide Eugenol (ZOE), and the study by Chen et al. (2017) used a mixture containing both iodoform and calcium hydroxide, providing indirect comparative data.

Table 2: Adverse Effects and Resorption Characteristics

Feature	Kri Paste (Iodoform-based)	Calcium Hydroxide Pastes
Internal/External Root Resorption	Less frequently reported.	A known potential complication, particularly internal resorption, attributed to an inflammatory response to the high alkalinity.[4]
Resorption Rate of Excess Material	Generally resorbs rapidly if extruded beyond the apex.[5]	Resorbable, but the rate can be variable. The addition of zinc oxide can slow down the resorption rate.[1]
Effect on Succedaneous Teeth	Generally considered harmless to the permanent tooth germ. [6]	Concerns have been raised about potential damage to the permanent successor if the material is not resorbed properly.
Tooth Discoloration	Yellowish-brown discoloration has been reported due to the presence of iodine.[6]	Not typically associated with tooth discoloration.

Experimental Protocols of Cited Studies

A clear understanding of the methodologies employed in clinical trials is crucial for interpreting the results. Below are the detailed experimental protocols from key studies.

Pinto et al. (2022): Pulpectomies with Iodoform Versus Calcium Hydroxide-Based Paste[1]

- Study Design: A randomized controlled clinical trial.
- Participants: Children with primary teeth indicated for pulpectomy due to irreversible pulpitis or necrosis.
- Inclusion Criteria: Presence of a successor permanent tooth, at least two-thirds of the root remaining, and restorability of the tooth.

- Exclusion Criteria: Systemic diseases, extensive root resorption, or internal resorption.
- Procedure:
 - Standard pulpectomy procedure with chemomechanical preparation using sodium hypochlorite as an irrigant.
 - Root canals were randomly filled with either an iodoform-based paste or a calcium hydroxide paste thickened with zinc oxide.
 - Teeth were restored with composite resin.
- Follow-up and Evaluation: Clinical and radiographic evaluations were performed at 6 and 12 months.
 - Clinical Success: Absence of pain, swelling, fistula, and abnormal mobility.
 - Radiographic Success: Resolution of any pre-existing periapical radiolucency and absence of pathological root resorption or bone destruction.

Holan & Fuks (1993): A comparison of pulpectomies using ZOE and KRI paste in primary molars[2]

- Study Design: A retrospective study.
- Participants: Records of children who had undergone pulpectomy in primary molars.
- Procedure:
 - Canals were prepared with files and irrigated with saline.
 - Root canals were filled with either **Kri paste** or ZOE using a Lentulo spiral.
 - Postoperative radiographs were taken to assess the quality of the fill (flush, underfilled, or overfilled).
- Follow-up and Evaluation: Clinical and radiographic examinations were conducted periodically for 12 to over 48 months.

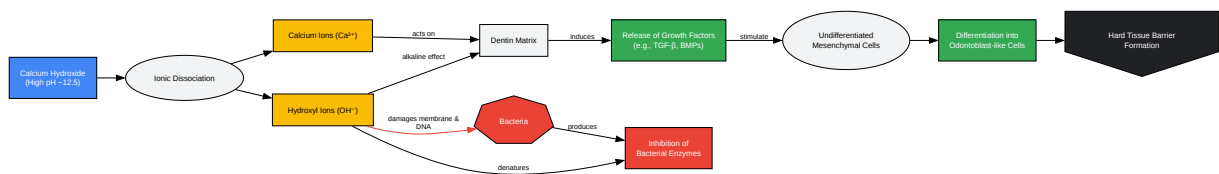
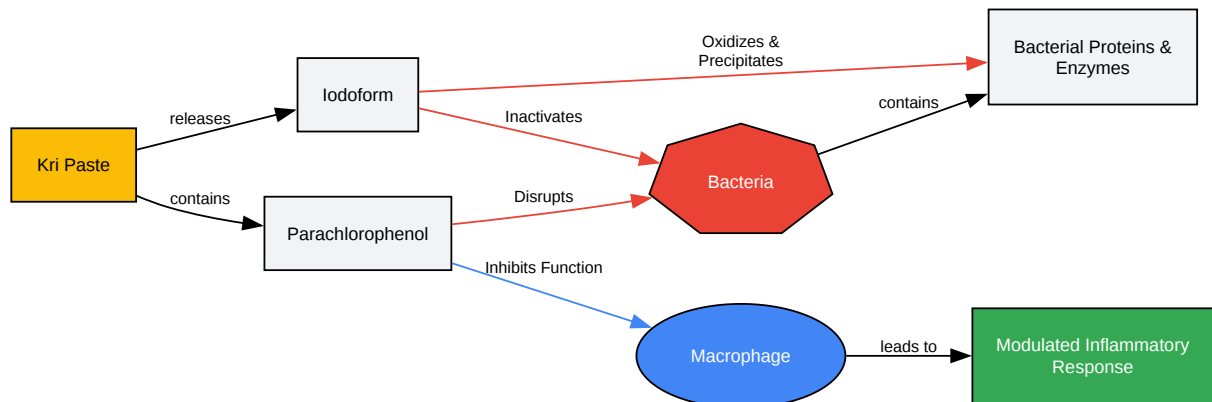
- Success Criteria: Absence of clinical signs and symptoms, and no evidence of radiographic pathology.

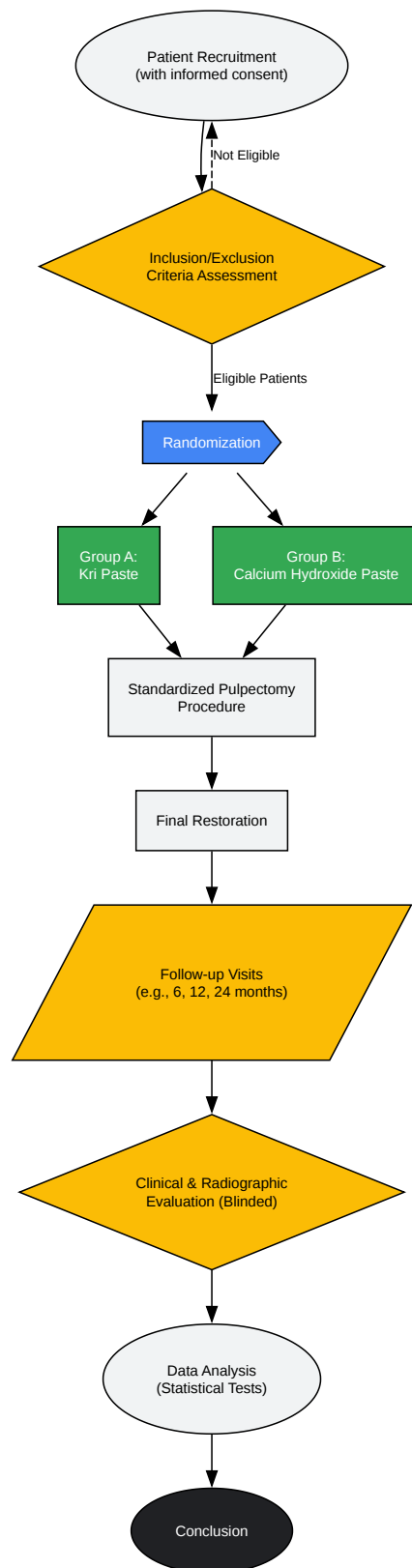
Mechanism of Action and Signaling Pathways

The therapeutic effects of **Kri paste** and calcium hydroxide pastes are attributed to their distinct chemical properties and interactions with the biological environment.

Kri Paste (Iodoform-based)

The primary mechanism of action of **Kri paste** is its potent antimicrobial activity, which is attributed to its main components: iodoform and parachlorophenol.[6] Iodoform releases iodine, which is a strong oxidizing agent that can precipitate proteins and oxidize essential enzymes in microorganisms.[7] Parachlorophenol is a phenolic compound known for its disinfectant properties.





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